

Lasiokaurinin's Apoptotic Onslaught: A Comparative Guide to its Molecular Pathway

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Compound of Interest

Compound Name: *Lasiokaurinin*

Cat. No.: *B12378990*

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For researchers, scientists, and drug development professionals, this guide provides an in-depth comparison of the apoptotic pathway induced by **Lasiokaurinin**, a natural diterpenoid compound, with other established apoptosis-inducing agents. Supported by experimental data, this document elucidates the molecular mechanisms underlying **Lasiokaurinin**'s anticancer effects, focusing on its impact on key signaling pathways.

Lasiokaurinin has demonstrated significant potential as an anti-cancer agent by inducing cell cycle arrest and apoptosis in various cancer cell lines, particularly in breast cancer.^{[1][2][3][4]} Experimental evidence primarily points towards the induction of the intrinsic apoptotic pathway, initiated by intracellular stress, and modulated by key signaling cascades.

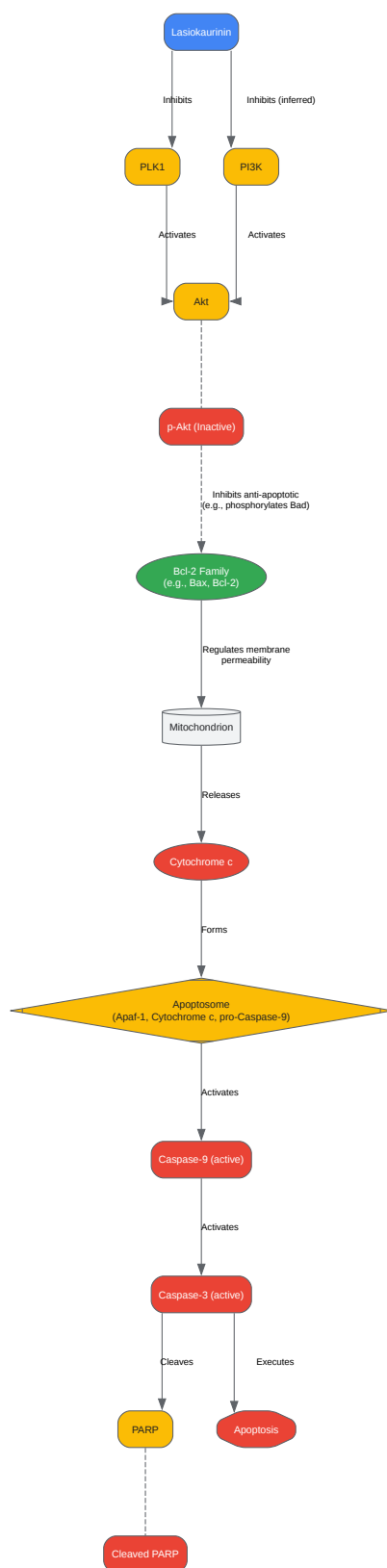
Comparative Analysis of Apoptotic Induction

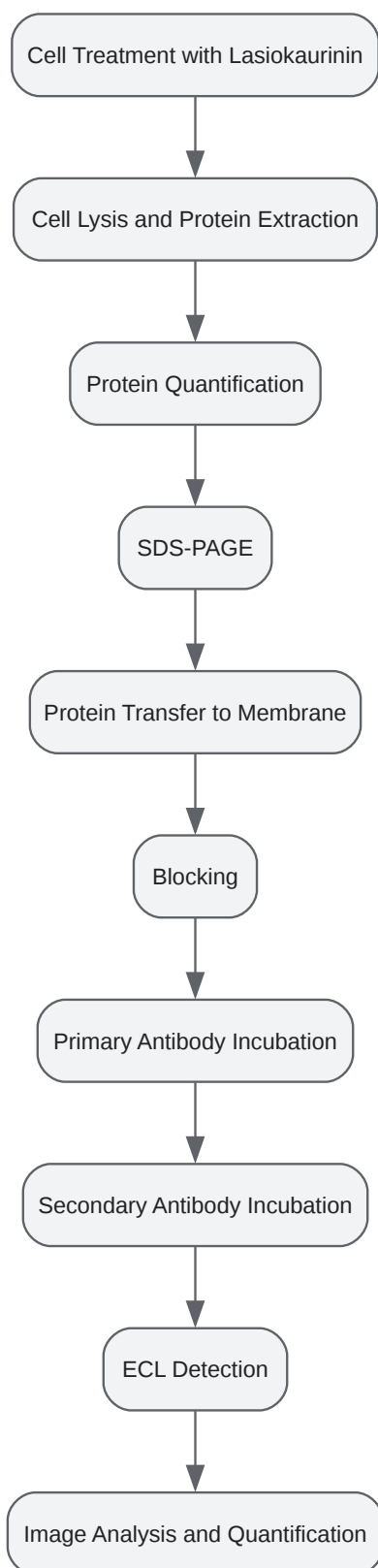
Lasiokaurinin's efficacy in inducing apoptosis is comparable to, and in some aspects, distinct from conventional chemotherapeutic agents like Doxorubicin and Paclitaxel. The following table summarizes key quantitative data from studies on these compounds.

Parameter	Lasiokaurinin	Doxorubicin	Paclitaxel
Cell Line(s)	SK-BR-3, MDA-MB-231, BT-549, MCF-7, T-47D (Breast Cancer)[1]	MDA-MB-231 (Breast Cancer)	MDA-MB-231 (Breast Cancer)
IC50 (μM)	~1-5	Not explicitly stated in provided abstracts	Not explicitly stated in provided abstracts
Apoptosis Induction	Concentration-dependent increase in apoptotic cells	Dose-dependent induction of apoptosis	Dose-dependent induction of apoptosis
Key Molecular Events	- Downregulation of p-AKT (T308)- Inhibition of PI3K/Akt/mTOR pathway- Increased cleaved Caspase-3- Increased cleaved PARP	- Increased Bax/Bcl-2 ratio- Cytochrome c release- Caspase-3 activation	- Bcl-2 phosphorylation- Cytochrome c release- Caspase-3 activation

The Intrinsic Apoptotic Pathway Activated by Lasiokaurinin

Lasiokaurinin primarily triggers the intrinsic, or mitochondrial, pathway of apoptosis. This pathway is characterized by a series of intracellular events culminating in the activation of executioner caspases.





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References

- 1. Lasiokaurin Regulates PLK1 to Induce Breast Cancer Cell G2/M Phase Block and Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Lasiokaurin Regulates PLK1 to Induce Breast Cancer Cell G2/M Phase Block and Apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In Vitro and In Vivo Anti-Cancer Activity of Lasiokaurin in a Triple-Negative Breast Cancer Model - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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